

# An In-depth Technical Guide to Ytterbium(3+) Triacetate Tetrahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ytterbium(3+);triacetate;tetrahydrate

Cat. No.: B099939

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Ytterbium(3+) triacetate tetrahydrate, a versatile rare earth metal salt. This document details its chemical identity, physical properties, synthesis protocols, and applications, with a focus on its utility in research and development.

## 1. Chemical Identifier

The InChIKey for Ytterbium(3+) triacetate tetrahydrate is a critical identifier for database searches and chemical informatics.

Compound Name	InChIKey
Ytterbium(3+) triacetate tetrahydrate	ALJCLXGXZFZGEM-UHFFFAOYSA-K[1]

## 2. Physicochemical Properties

Ytterbium(3+) triacetate tetrahydrate is a white, crystalline powder that is readily soluble in water and other polar solvents.[2] This solubility makes it a convenient precursor for the synthesis of various ytterbium-containing materials.[2]

Property	Value	Reference
Linear Formula	$\text{Yb}(\text{C}_2\text{H}_3\text{O}_2)_3 \cdot 4\text{H}_2\text{O}$	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	15280-58-7	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	422.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white powder and chunks	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in water	Very soluble	<a href="#">[4]</a>
Purity	Typically available in 99.9% trace metals basis	<a href="#">[1]</a>

### 3. Experimental Protocols

Detailed experimental procedures are crucial for the successful application of Ytterbium(3+) triacetate tetrahydrate in research. Below is a representative protocol for its synthesis.

#### 3.1. Synthesis of Ytterbium(3+) Triacetate Tetrahydrate

A common method for the synthesis of Ytterbium(3+) triacetate tetrahydrate involves the reaction of ytterbium oxide with acetic acid.

- Materials:
  - Ytterbium oxide ( $\text{Yb}_2\text{O}_3$ )
  - Glacial acetic acid (HOAc)
  - Deionized water ( $\text{H}_2\text{O}$ )
- Procedure:
  - Ytterbium oxide is dissolved in a mixture of glacial acetic acid and deionized water.
  - The solution is heated under reflux to facilitate the reaction and formation of ytterbium acetate.

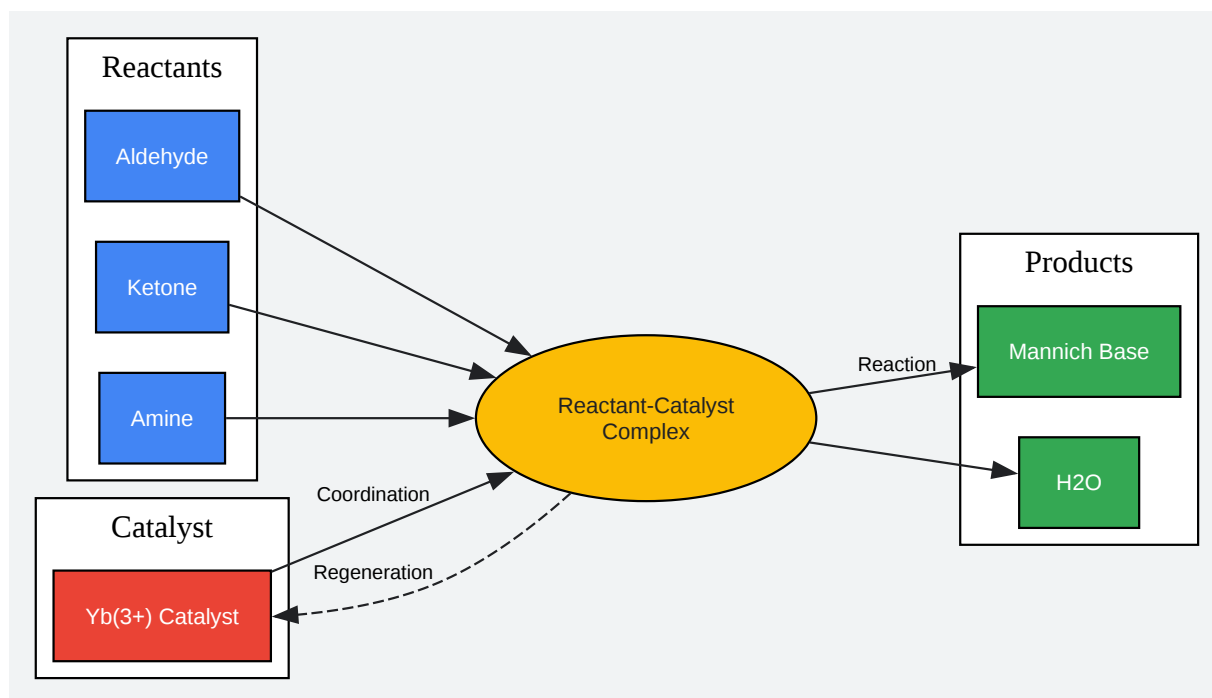
- Upon cooling, Ytterbium(3+) triacetate tetrahydrate crystallizes from the solution.
- The resulting crystals can be isolated by filtration. For the preparation of the anhydrous form, the tetrahydrate can be dried in vacuo at 90 °C for 6 hours.[5]

#### 4. Applications and Experimental Workflows

Ytterbium(3+) compounds, including the triacetate, are valuable catalysts and precursors in various fields.

##### 4.1. Catalysis in Organic Synthesis

Ytterbium(III) salts, acting as Lewis acids, are effective catalysts for a range of organic transformations, such as Mannich and Biginelli-type condensation reactions.[6] The catalytic activity of Ytterbium(3+) allows for efficient bond formation under mild conditions.

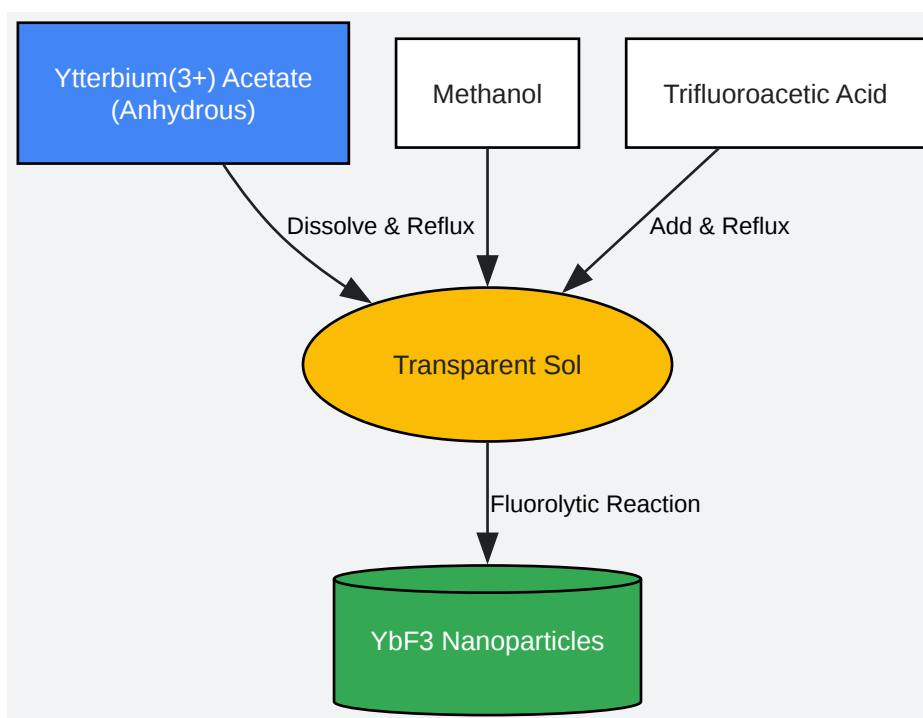


[Click to download full resolution via product page](#)

Caption: Catalytic cycle for a Ytterbium(3+)-catalyzed Mannich reaction.

## 4.2. Precursor for Nanomaterial Synthesis

Ytterbium(3+) triacetate tetrahydrate serves as a precursor for the synthesis of various nanomaterials, including upconversion nanoparticles (UCNPs) and doped perovskites. A common synthetic route is the sol-gel method.

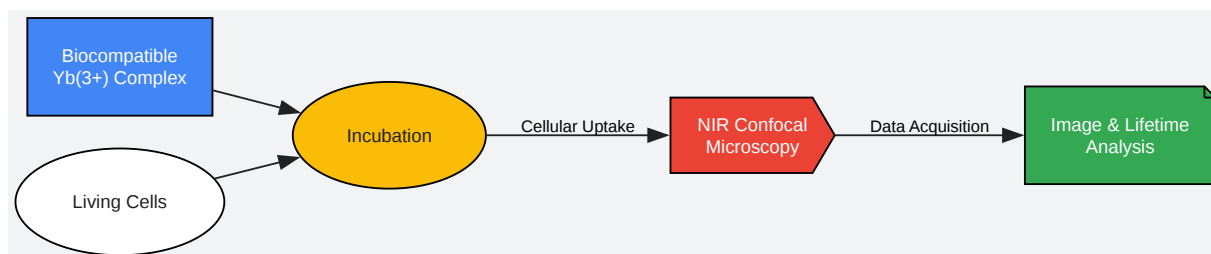


[Click to download full resolution via product page](#)

Caption: Workflow for the sol-gel synthesis of Ytterbium Fluoride nanoparticles.

## 4.3. Bioimaging Probes

Ytterbium(III) complexes are being explored as near-infrared (NIR) emitting probes for biological imaging.[7][8] These complexes can be designed to be biocompatible and exhibit strong luminescence, making them suitable for in vitro and in vivo imaging applications.[7]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for NIR bioimaging using Ytterbium(3+) complexes.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scientificlabs.com [scientificlabs.com]
- 2. Ytterbium(III) acetate 99.9 trace metals 15280-58-7 [sigmaaldrich.com]
- 3. 醋酸イッテルビウム(III) 四水和物 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 4. Ytterbium (III) Acetate Tetrahydrate - ProChem, Inc. [prochemonline.com]
- 5. rsc.org [rsc.org]
- 6. alfachemic.com [alfachemic.com]
- 7. Highly luminescent, biocompatible ytterbium(iii) complexes as near-infrared fluorophores for living cell imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Highly luminescent, biocompatible ytterbium(iii) complexes as near-infrared fluorophores for living cell imaging - Beijing Institute of Technology [pure.bit.edu.cn:443]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ytterbium(3+) Triacetate Tetrahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b099939#inchi-key-for-ytterbium-3-triacetate-tetrahydrate\]](https://www.benchchem.com/product/b099939#inchi-key-for-ytterbium-3-triacetate-tetrahydrate)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)